

ATTO 700 Azide Derivatives for Click Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: ATTO 700

Cat. No.: B15557223

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Introduction

ATTO 700 is a fluorescent label belonging to a new generation of dyes designed for high-sensitivity applications in the life sciences, such as the labeling of proteins, DNA, and RNA.[1] This near-infrared (NIR) dye is characterized by its strong absorption, high fluorescence quantum yield, and excellent photostability and thermal stability.[1][2] As a zwitterionic and hydrophilic molecule, **ATTO 700** minimizes non-specific binding and is well-suited for single-molecule detection and super-resolution microscopy.[3][4] The azide modification of **ATTO 700** makes it a powerful tool for "click chemistry," a class of highly efficient and specific bioorthogonal reactions.[5]

ATTO 700 azide can be conjugated to molecules containing alkyne groups through either the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted azide-alkyne cycloaddition (SPAAC) with cyclooctyne derivatives like DBCO or BCN.[6][7] These reactions are highly selective and can be performed in aqueous buffers, making them ideal for labeling complex biological samples.[5] This document provides the key photophysical properties of

ATTO 700, detailed protocols for its use in click chemistry, and diagrams illustrating the workflow and reaction mechanisms.

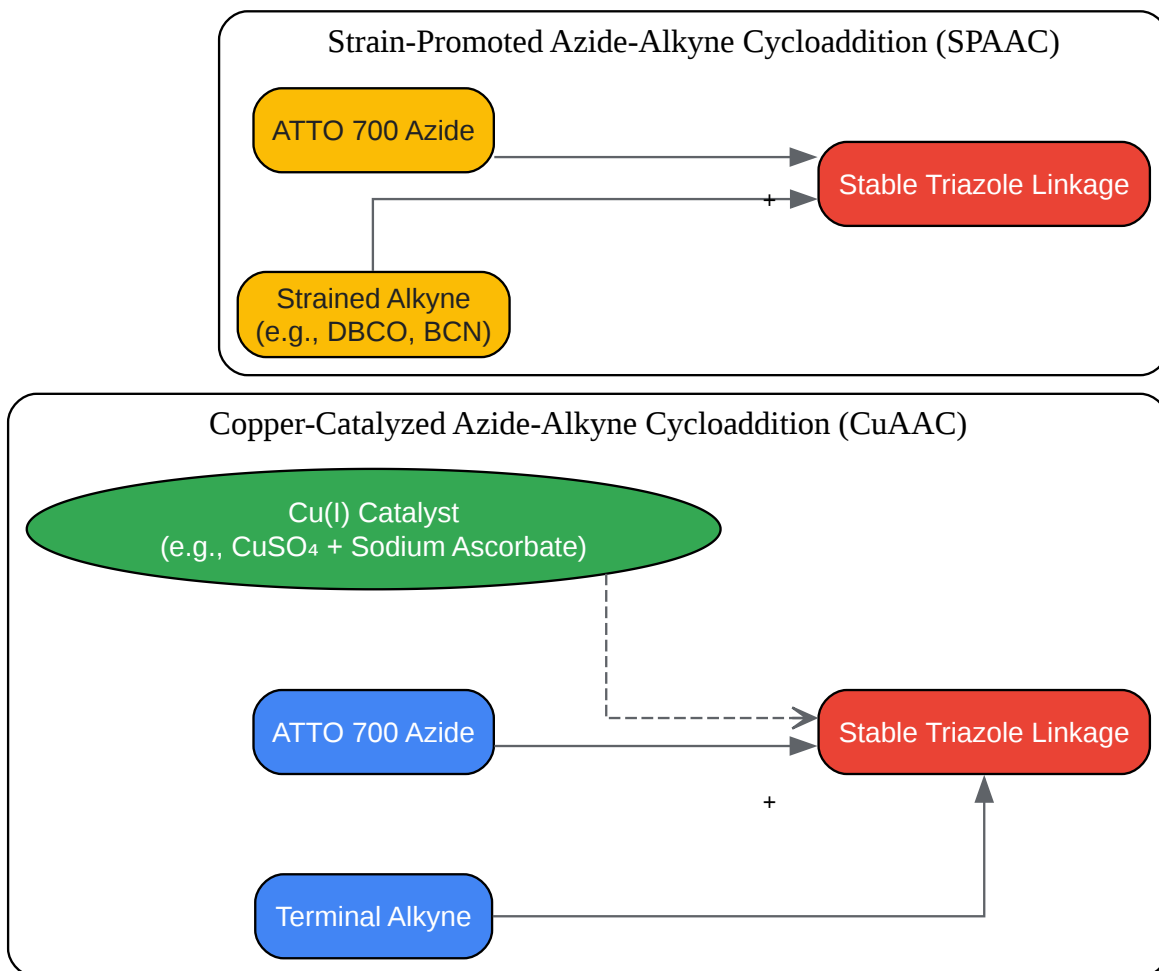
Photophysical and Chemical Properties

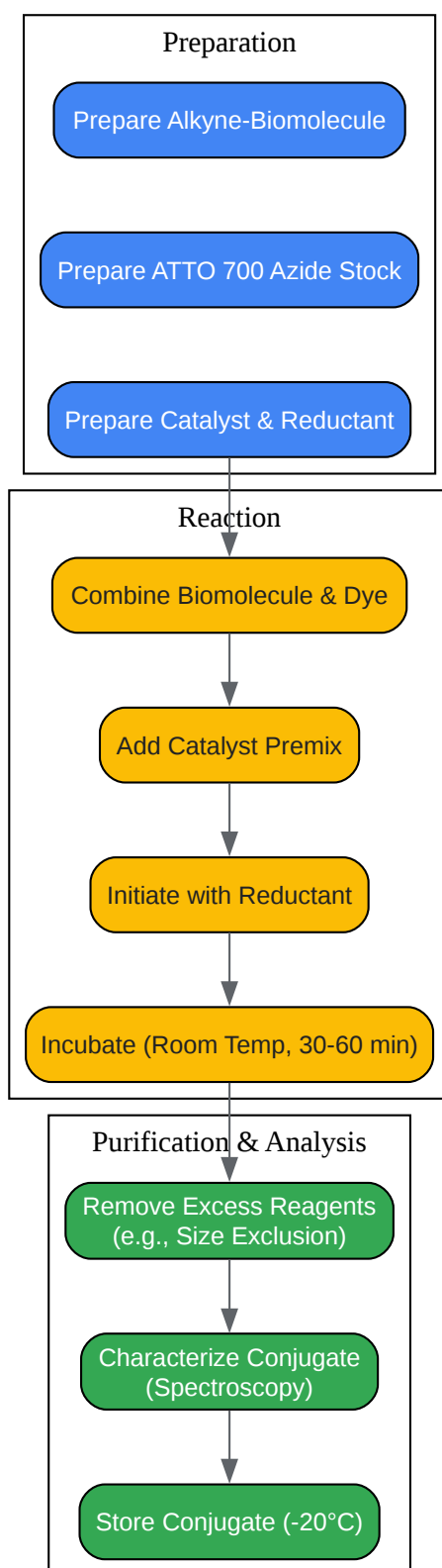
The optical and physical properties of **ATTO 700** azide are summarized below. These characteristics make it an excellent choice for fluorescence-based research, particularly in the NIR spectrum where cellular autofluorescence is reduced.[\[2\]](#)

Property	Value	References
Excitation Maximum (λ_{ex})	700 nm	[1] [8]
Emission Maximum (λ_{em})	716 - 719 nm	[1] [6] [8] [9]
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[1] [9]
Fluorescence Quantum Yield (η_{fl})	25%	[1] [4] [9]
Fluorescence Lifetime (τ_{fl})	1.6 ns	[1] [4] [9]
Molecular Weight (Mw)	880 g/mol	[1]
Correction Factor (CF260)	0.26	[1] [9]
Correction Factor (CF280)	0.41	[1] [9]
Solubility	Good in polar solvents/water	[3]
Storage	-20°C, protected from light	[1]

Click Chemistry: An Overview

Click chemistry describes a class of reactions that are rapid, versatile, and highly specific.[\[5\]](#) For bioconjugation, the reaction between an azide (like **ATTO 700** azide) and an alkyne is particularly powerful because these functional groups are absent in most biological systems, ensuring the reaction is bioorthogonal.[\[5\]](#)





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